

Essential Safety and Logistical Information for Handling D-Threo-sphingosine

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Compound of Interest

Compound Name: *D-Threo-sphingosine*

Cat. No.: *B5113300*

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For researchers, scientists, and drug development professionals, the safe and effective handling of bioactive lipids like **D-Threo-sphingosine** is of utmost importance. While specific toxicological properties for **D-Threo-sphingosine** have not been exhaustively investigated, data from its stereoisomers and related compounds indicate that it should be handled with care as a potentially hazardous substance.[1][2] Adherence to strict safety protocols is crucial to minimize exposure and ensure a safe laboratory environment.

Hazard Identification and Classification

Based on data for the closely related D-erythro-Sphingosine, **D-Threo-sphingosine** should be treated as a hazardous substance with the following potential classifications under the Globally Harmonized System (GHS):[3]

- Acute toxicity, oral (Category 4)[3]
- Skin corrosion/irritation (Category 2)[3]
- Serious eye damage/eye irritation (Category 2A)[3]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[3]

It is imperative to handle this compound in a well-ventilated area to avoid inhalation of any dust or aerosols.[4]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the primary defense against accidental exposure. The following table summarizes the recommended PPE for handling **D-Threo-sphingosine**.

Protection Type	Recommended PPE	Purpose	Standard
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield is recommended if there is a splash hazard.[4]	Protects against splashes, airborne particles, and chemical vapors.[4]	ANSI Z87.1 or European Standard EN166.[4][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a fully buttoned lab coat, long pants, and closed-toe shoes.[4][6]	Prevents skin contact with the chemical. Lab coats provide a barrier for clothing and skin against spills.[4][6]	EN 374 (Gloves).[4]
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust or aerosols are likely to be generated, a NIOSH-approved respirator is recommended.[4][5]	Protects against the inhalation of dust or aerosols.	NIOSH approved.[4]

Operational Plan: From Receipt to Use

A systematic approach to handling **D-Threo-sphingosine** from the moment it is received until it is used in an experiment is critical for safety and sample integrity.

1. Receiving and Storage:

- Upon receipt, carefully inspect the container for any signs of damage or leakage.
- For short-term storage (days to weeks), keep the container tightly sealed in a dry, dark place at 0-4°C.[4]
- For long-term storage (months to years), store at -20°C.[2][4][7]

2. Preparation and Handling:

- All handling of **D-Threo-sphingosine**, especially as a solid, should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.[4]
- Before handling, ensure all recommended PPE is worn correctly.
- When preparing solutions, take care to avoid the formation of dust.
- Lipids should not be left in a dry state for extended periods and should be promptly dissolved in an appropriate inert solvent.[4]
- Use only clean glassware to prevent contamination.[4]

Disposal Plan

Proper disposal of **D-Threo-sphingosine** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Do not mix **D-Threo-sphingosine** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) guidelines.[1]

2. Contaminated Materials:

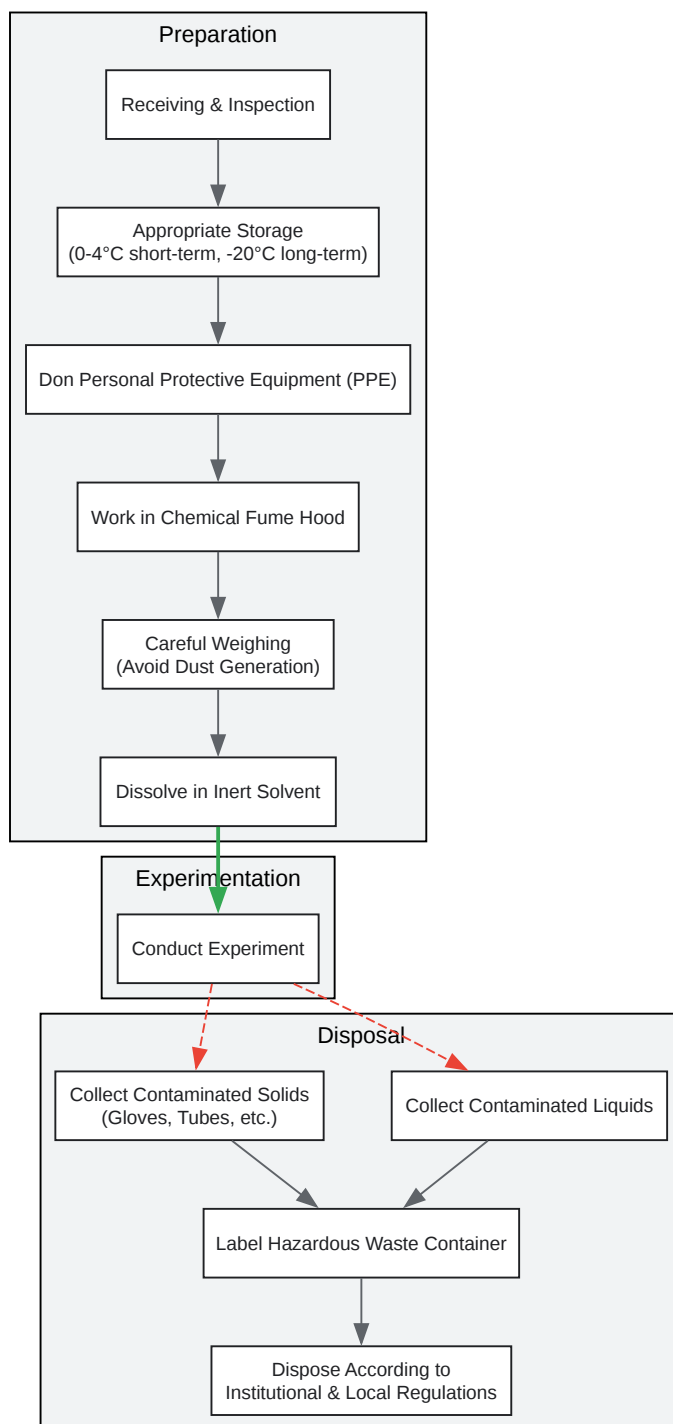
- All materials that have come into direct contact with **D-Threo-sphingosine**, including gloves, disposable lab coats, absorbent paper, and empty containers, should be treated as contaminated hazardous waste.[4]

- Collect these materials in a designated, sealed, and clearly labeled hazardous waste container.[\[4\]](#)

3. Waste Labeling and Disposal:

- Clearly label all waste containers with "Hazardous Waste: **D-Threo-sphingosine**" and include any other required hazard information.[\[4\]](#)
- Follow your institution's EHS guidelines and local regulations for the final disposal of chemical waste.[\[1\]](#)

Safe Handling Workflow for D-Threo-sphingosine



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Caption: Workflow for the safe handling of **D-Threo-sphingosine**.

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